

Technical Support Center: Managing Side Effects of Revalor® Implants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Revalor

Cat. No.: B1205055

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for managing side effects associated with **Revalor®** implants, with a specific focus on "buller" behavior in bovine subjects during experimental trials.

Frequently Asked Questions (FAQs)

Q1: What is **Revalor®** and what are its active components?

Revalor® is a brand of anabolic implants used to promote growth and improve feed efficiency in cattle.[1][2] The active ingredients are trenbolone acetate (TBA), a synthetic androgen, and estradiol (E2), a natural estrogen.[3] Different formulations of **Revalor®** are available, containing varying doses of these two components to suit different stages of growth and types of cattle.[1][4]

Q2: What is "buller behavior" and is it a known side effect of **Revalor®**?

Buller behavior, or buller steer syndrome, is an abnormal social behavior observed in feedlot cattle where one animal (the "buller") is repeatedly mounted by its pen mates ("riders").[5] This can lead to exhaustion, physical injury, reduced weight gain, and in severe cases, death of the buller.[6] The use of hormonal growth promotants like **Revalor®** has been associated with an increased incidence of buller behavior.[7][8]

Q3: What are the suspected causes of buller behavior in implanted cattle?

While the exact cause is not fully understood, buller behavior is considered multifactorial.

Several factors are thought to contribute to its incidence:

- **Hormonal Imbalance:** The administration of androgens and estrogens in implants can alter the animal's natural hormonal balance, potentially triggering sexual and aggressive behaviors.[9] Fluctuations in estradiol and testosterone concentrations have been observed in buller steers, though the precise relationship is complex.[5]
- **Social Stress:** The establishment of social hierarchy in a pen can lead to dominant animals asserting themselves through mounting.[4] Mixing groups of cattle, large pen sizes, and high stocking densities can exacerbate this social stress and increase the likelihood of buller behavior.[4][6]
- **Improper Implantation Technique:** Incorrect placement of the implant, crushing of pellets, or abscess formation can lead to inconsistent absorption of the hormones, which has been implicated as a potential cause of buller syndrome.[10]
- **Environmental Factors:** Changes in weather, inconsistencies in feeding schedules, and crowded conditions can contribute to animal stress and boredom, which may increase the incidence of riding behavior.[6][10]

Q4: Can buller behavior be prevented?

While complete prevention may not be possible, several management practices can help minimize the incidence of buller behavior in a research setting:

- **Proper Implantation:** Adhering to strict protocols for implant administration is crucial to ensure proper dosage and absorption.[10]
- **Low-Stress Handling:** Implementing low-stress handling techniques can reduce overall animal anxiety and aggression.[11]
- **Pen Management:** Maintaining smaller pen groups and avoiding the mixing of unfamiliar animals can help reduce social stress.[6]
- **Consistent Routines:** Regular feeding times and consistent daily management can minimize stress and boredom in cattle.[10]

Troubleshooting Guide

Issue	Possible Causes	Recommended Actions
<p>Sudden increase in mounting behavior (bulling) in a pen.</p>	<ul style="list-style-type: none"> - Recent implantation with Revalor®. - Introduction of new animals to the pen. - Changes in weather or feeding schedule. - Overcrowding. 	<ul style="list-style-type: none"> - Immediately identify and remove the buller steer to a separate pen for recovery.^[6] - Observe the remaining animals for any new bullers. - Review and ensure adherence to low-stress handling protocols. - Assess pen density and consider reducing the number of animals per pen if possible.^[6]
<p>Suspected improper implant administration (e.g., abscess, missing implant).</p>	<ul style="list-style-type: none"> - Incorrect needle placement. - Unsanitary implantation conditions. - Crushed implant pellets. 	<ul style="list-style-type: none"> - Visually inspect the implant site for signs of infection, swelling, or abscess. - If an abscess is present, consult with a veterinarian for appropriate treatment. - Review and retrain personnel on proper implantation techniques as per manufacturer guidelines.^[12]
<p>Persistent buller behavior in a specific animal even after temporary removal.</p>	<ul style="list-style-type: none"> - The animal may be predisposed to being a buller. - Hormonal profile of the individual animal. 	<ul style="list-style-type: none"> - Consider permanent removal of the individual from the experimental group to prevent further injury and disruption. - Document the case thoroughly for exclusion from behavioral data analysis.
<p>Generalized aggression in the pen, not limited to buller behavior.</p>	<ul style="list-style-type: none"> - High-potency implant formulation. - Genetic predisposition of the cattle breed. - Environmental stressors. 	<ul style="list-style-type: none"> - Review the implant strategy; a lower-potency formulation may be more appropriate for the specific research goals and animal type. - Enhance environmental enrichment to

reduce boredom and aggression. - Ensure adequate feeding and water space to minimize competition.

Data Presentation

The incidence of buller behavior can be influenced by the type and timing of the implant administered. The following table summarizes data from a study evaluating the effect of different implant programs on the prevalence of bullers in beef x dairy steers.

Implant Protocol	Description	Buller Incidence (%)
Enc/XS	Encore at day 0 and Revalor-XS at day 160	2.40% [8] [13]
Ral/IS/XS	Ralgro at day 0, Revalor-IS at day 80, and Revalor-XS at day 160	5.18% [8] [13]
IS/IS/XS	Revalor-IS at day 0, Revalor-IS at day 80, and Revalor-XS at day 160	6.86% [8] [13]

This data suggests that early administration of trenbolone acetate (TBA)-containing implants may lead to an increased prevalence of bullers.[\[8\]](#)[\[13\]](#)

Experimental Protocols

Protocol for Management of Buller Behavior in a Research Setting

1. Objective: To systematically identify, manage, and document cases of buller behavior in experimental cattle to ensure animal welfare and data integrity.

2. Materials:

- Animal identification system (e.g., ear tags).

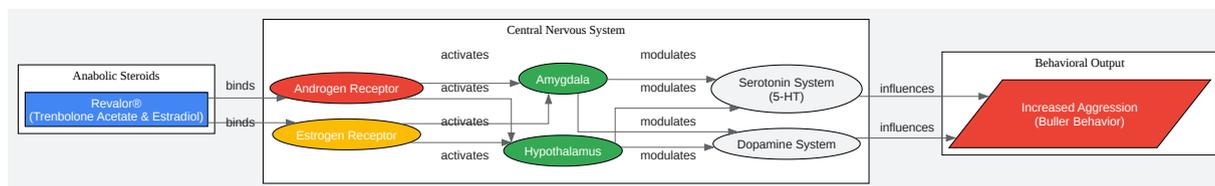
- Designated recovery pen with adequate space, feed, and water.
- Data recording sheets or software.
- Low-stress animal handling aids (e.g., flags, sorting boards).

3. Procedure:

- **Daily Observation:** Conduct visual inspections of all experimental pens at least twice daily for signs of buller behavior. Observations should be made during different times of the day to capture variations in animal activity.
- **Identification of Buller and Riders:**
 - The "buller" is the animal being repeatedly mounted.
 - "Riders" are the animals performing the mounting.
 - Record the ear tag numbers of both the buller and the primary riders.
- **Immediate Removal of the Buller:**
 - Using low-stress handling techniques, calmly separate the buller from the group.^[11]
 - Move the buller to a designated recovery pen. This pen should ideally house other recovered bullers or docile animals.
- **Health Assessment:**
 - Once in the recovery pen, perform a physical examination of the buller for injuries, exhaustion, and signs of other illnesses.
 - Provide necessary veterinary care as per the approved animal care protocol.
- **Data Recording:**
 - Log the date, time, pen number, and ear tag of the buller.
 - Note any injuries or clinical signs.
 - Record the implant history of the affected animal.
- **Reintroduction to the Group (Optional):**
 - After a recovery period of at least 3-5 days, the buller may be considered for reintroduction.
 - Reintroduce the animal during a time of low activity in the home pen.
 - Monitor the pen closely for a recurrence of bulling behavior. If it reoccurs, the animal should be permanently removed from that pen.
- **Data Analysis Considerations:**
 - Animals identified as bullers may need to be excluded from certain behavioral or performance analyses, depending on the experimental design. This should be predetermined in the study protocol.

Mandatory Visualizations

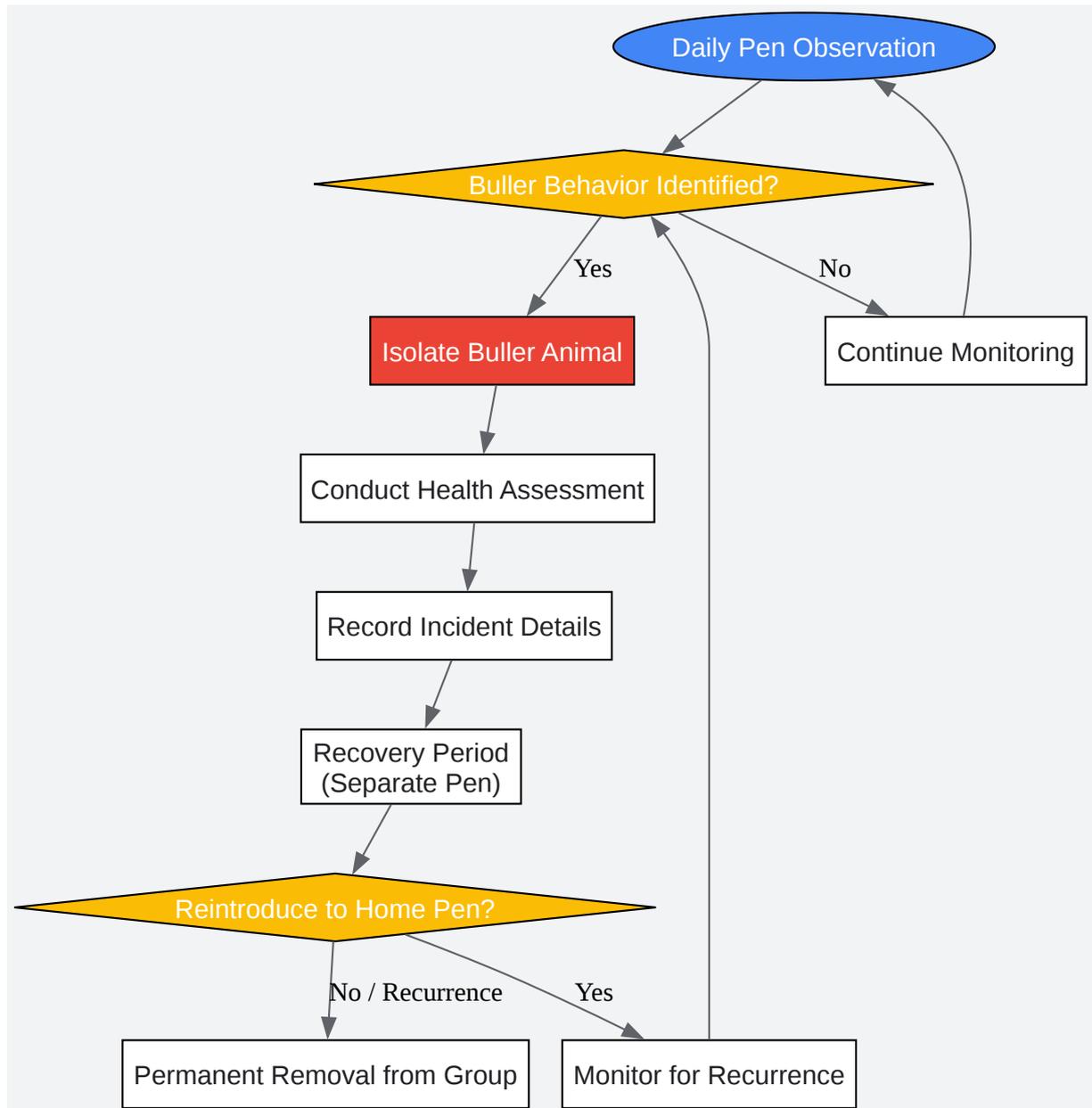
Proposed Signaling Pathway for Anabolic Steroid-Induced Aggression



[Click to download full resolution via product page](#)

Caption: Proposed pathway for **Revalor®**-induced aggressive behavior.

Experimental Workflow for Managing Buller Behavior



[Click to download full resolution via product page](#)

Caption: Workflow for the identification and management of buller steers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. une.edu.au [une.edu.au]
- 2. depts.ttu.edu [depts.ttu.edu]
- 3. northamerica.covetrus.com [northamerica.covetrus.com]
- 4. merck-animal-health-usa.com [merck-animal-health-usa.com]
- 5. What we know about buller steer syndrome in feedlot steers - Beef [canr.msu.edu]
- 6. dailymed.nlm.nih.gov [dailymed.nlm.nih.gov]
- 7. wellbeingintlstudiesrepository.org [wellbeingintlstudiesrepository.org]
- 8. researchgate.net [researchgate.net]
- 9. extension.okstate.edu [extension.okstate.edu]
- 10. GitHub - pinczakko/GraphViz-Samples: A rather complex GraphViz DOT sample containing rather many hints for those interested in documenting his/her code via GraphViz DOT [github.com]
- 11. unisq.edu.au [unisq.edu.au]
- 12. merck-animal-health.ca [merck-animal-health.ca]
- 13. The effect of different implant programs on beef × dairy steer feedlot growth performance and carcass characteristics - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Managing Side Effects of Revalor® Implants]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1205055#managing-side-effects-of-revalor-such-as-buller-behavior>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com